

Technical Guide: Solubility Profiling & Handling of 1-Cyclohexyl-1-butanol[1]

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Compound of Interest

Compound Name: 1-Cyclohexyl-1-butanol

CAS No.: 4352-42-5

Cat. No.: B1661959

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Part 1: Executive Summary & Molecular Identity[1]

1-Cyclohexyl-1-butanol (CAS 4352-42-5) is a lipophilic secondary alcohol often utilized as a structural intermediate in the synthesis of pharmaceutical agents and fine chemicals.[1] Its physicochemical profile—characterized by a non-polar cyclohexane ring fused to a polarizable hydroxyl motif—presents specific solubility challenges in aqueous media while offering high compatibility with organic solvent systems.[1]

This guide provides a definitive technical framework for researchers handling this compound, focusing on solubility limits, stock solution preparation, and preventing precipitation in biological assays.[1]

Physicochemical Profile

Parameter	Value	Technical Implication
IUPAC Name	1-Cyclohexylbutan-1-ol	Defines stereochemical potential (chiral center at C1). [1]
CAS Registry	4352-42-5	Critical: Do not confuse with 4-cyclohexyl-1-butanol (CAS 4441-57-0).[1]
SMILES	<chem>CCCC(O)C1CCCCC1</chem>	Secondary alcohol; steric hindrance from cyclohexyl ring. [1]
Molecular Weight	156.27 g/mol	Low molecular weight fragment.[1]
LogP (Predicted)	3.2 – 3.7	High Lipophilicity. Partitions strongly into organic phases. [1]
LogS (Water)	-3.04 (~1 mM)	Aqueous Incompatibility. Requires co-solvents for bioassays.[1]
Physical State	Colorless Liquid	Density ~0.902 g/mL.[1][2]

Part 2: Solubility Landscape

The solubility of **1-Cyclohexyl-1-butanol** is governed by the competition between its hydrophobic cyclohexane/propyl domains and the hydrophilic hydroxyl group.[1]

Organic Solvents (Stock Preparation)

Due to its high LogP (~3.2), the compound exhibits excellent solubility in polar aprotic and non-polar solvents.[1]

- Dimethyl Sulfoxide (DMSO): Recommended for Biological Stocks.
 - Solubility: >100 mg/mL (Freely Soluble).[1]

- Mechanism: DMSO disrupts the intermolecular hydrogen bonding of the alcohol while solvating the hydrophobic ring.[\[1\]](#)
- Use Case: Preparation of 10 mM to 100 mM master stocks for high-throughput screening (HTS).[\[1\]](#)
- Ethanol (EtOH) & Methanol (MeOH):
 - Solubility: Miscible / >100 mg/mL.[\[1\]](#)
 - Use Case: Chemical synthesis and crystallization workflows.[\[1\]](#) Note that ethanol stocks may evaporate faster than DMSO stocks, altering concentration over time.[\[1\]](#)
- Dichloromethane (DCM) & Chloroform:
 - Solubility: Freely Soluble.[\[1\]](#)
 - Use Case: Extraction and purification (chromatography).[\[1\]](#)

Aqueous Media (Biological Assays)

- Water/PBS: Poor Solubility (< 0.15 mg/mL).
 - Direct dissolution in water will result in phase separation or emulsion formation.[\[1\]](#)
 - Critical Threshold: The compound is likely to precipitate if the final organic co-solvent concentration is < 0.1% in the assay buffer, depending on the target dose.[\[1\]](#)

Part 3: Experimental Protocols

Protocol A: Preparation of 100 mM Stock Solution

Target Volume: 10 mL Solvent: Anhydrous DMSO (Grade ≥ 99.9%)[\[1\]](#)

- Calculate Mass:

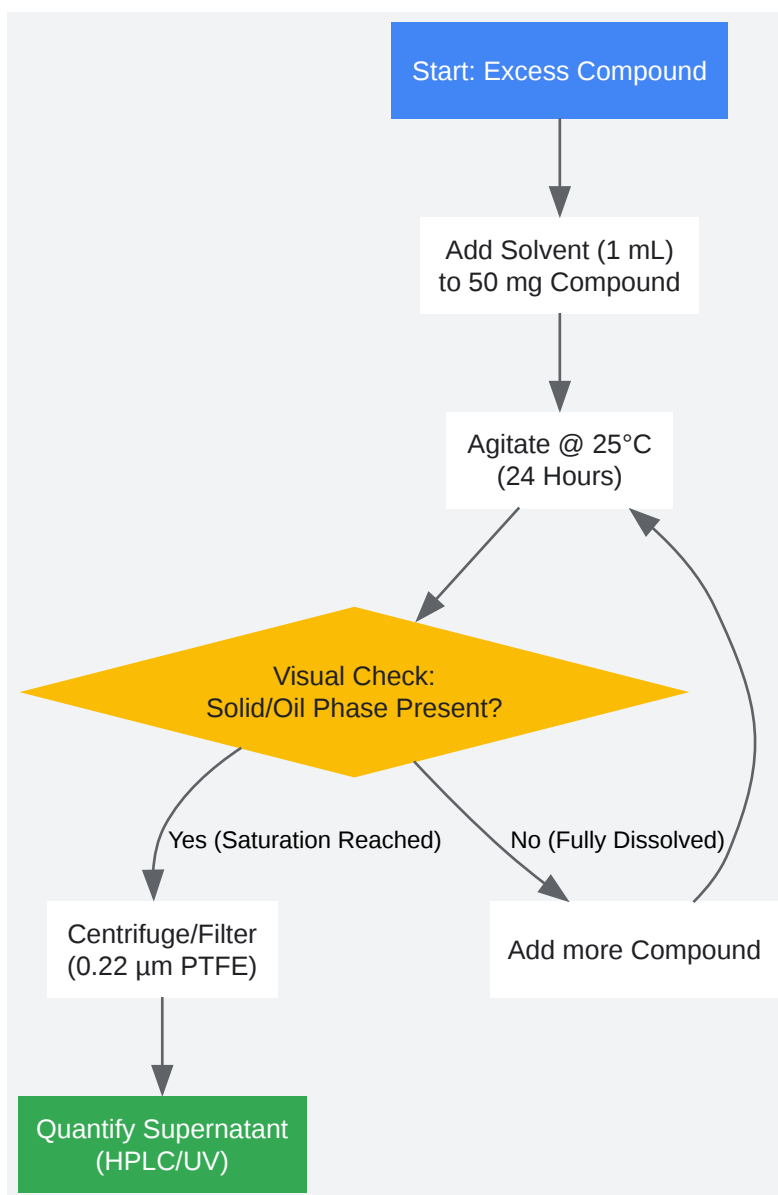
[\[1\]](#)

- Weighing: Weigh 156.3 mg of **1-Cyclohexyl-1-butanol** into a tared 20 mL amber glass vial.

- Note: The liquid is viscous; use a positive displacement pipette if weighing by volume (approx 173 μL), but gravimetric (weight-based) preparation is strictly recommended for accuracy.
- Solubilization: Add DMSO to a final volume of 10 mL.
 - Tip: Add ~8 mL first, vortex for 30 seconds, then adjust to the final volume.
- Storage: Store at -20°C . The solution is stable for >6 months if protected from moisture.

Protocol B: "Shake-Flask" Solubility Determination

Use this protocol if exact solubility data is required for a specific proprietary solvent system.^[1]



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Figure 1: Standard Shake-Flask Methodology for determining saturation solubility.

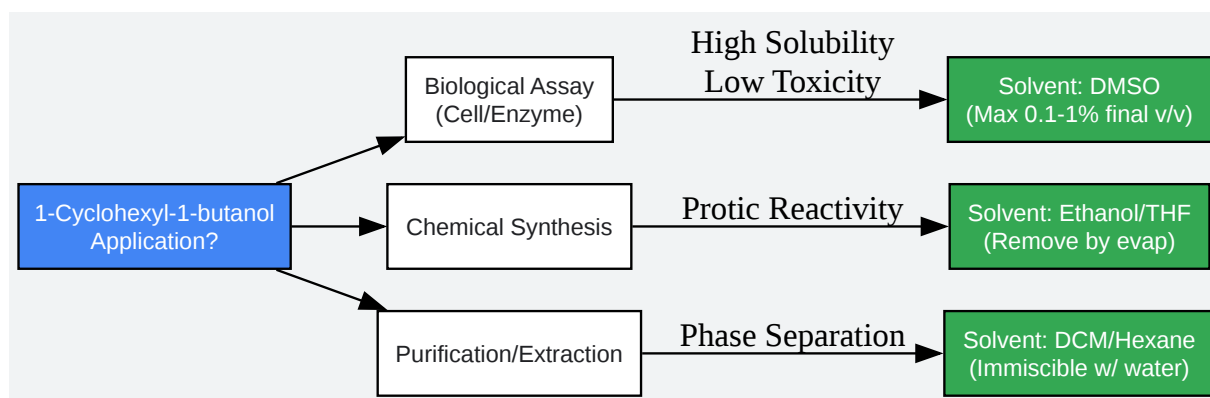
Part 4: Critical Application Workflows

Serial Dilution for Bioassays

When transferring from a DMSO stock to aqueous media, the "Crash-Out" effect is the primary failure mode.^[1]

- The Rule of 3-Log: Do not dilute a lipophilic stock ($\text{LogP} > 3$) more than 1000-fold in a single step directly into buffer, as local high concentrations at the injection site can cause micro-precipitation.[1]
- Intermediate Step:
 - Start with 100 mM DMSO stock.[1]
 - Dilute 1:10 into pure DMSO to get 10 mM.[1]
 - Dilute 1:10 into pure DMSO to get 1 mM.[1]
 - Dilute the 1 mM DMSO solution 1:100 into the Assay Buffer (yielding 10 μM final conc, 1% DMSO).

Solvent Selection Decision Tree



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Figure 2: Solvent selection logic based on downstream application.[1]

Part 5: Safety & Handling (SDS Summary)

- Hazard Classification:
 - H301: Toxic if swallowed.[1][3]
 - H315/H319: Causes skin and serious eye irritation.[1][3]

- H335: May cause respiratory irritation.[1][3]
- Handling: Always handle in a fume hood. Wear nitrile gloves.[1]
- Disposal: Dispose of as organic halogen-free waste. Do not pour down drains due to aquatic toxicity potential.[1]

References

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Sources

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